

# In-Depth Technical Guide: Physicochemical Properties of 4-Bromo-2-chlorobenzotrifluoride

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## Compound of Interest

Compound Name: *4-Bromo-2-chlorobenzotrifluoride*

Cat. No.: *B1287702*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **4-Bromo-2-chlorobenzotrifluoride**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

## Core Physicochemical Data

A comprehensive summary of the key quantitative data for **4-Bromo-2-chlorobenzotrifluoride** is presented below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	$C_7H_3BrClF_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	259.45 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	467435-07-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[1]</a>
Density	1.76 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.51	<a href="#">[1]</a>
IUPAC Name	4-bromo-2-chloro-1-(trifluoromethyl)benzene	<a href="#">[5]</a>

## Experimental Protocols

The determination of the molecular weight of **4-Bromo-2-chlorobenzotrifluoride** is typically achieved through mass spectrometry. A detailed, generalized experimental protocol is provided below.

**Objective:** To determine the molecular weight of **4-Bromo-2-chlorobenzotrifluoride** using Gas Chromatography-Mass Spectrometry (GC-MS).

**Materials:**

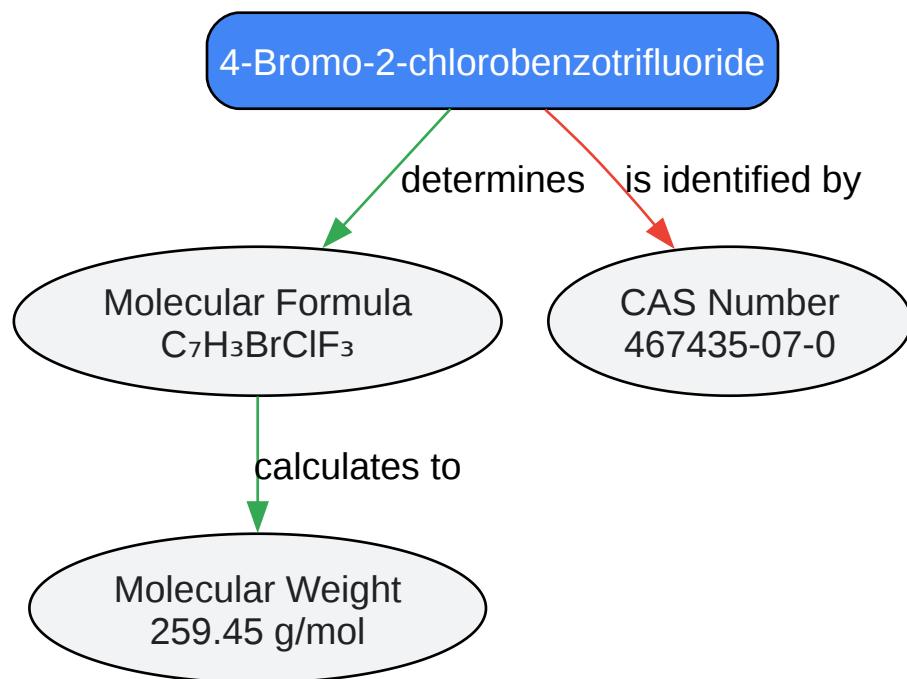
- **4-Bromo-2-chlorobenzotrifluoride** sample
- High-purity solvent (e.g., dichloromethane or hexane)
- GC-MS instrument equipped with a suitable capillary column (e.g., DB-5ms)
- Helium carrier gas (99.999% purity)
- Microsyringe

**Procedure:**

- Sample Preparation: Prepare a dilute solution of **4-Bromo-2-chlorobenzotrifluoride** in the chosen solvent (e.g., 1 mg/mL).
- GC-MS Instrument Setup:
  - Set the injector temperature to 250°C.
  - Set the oven temperature program: initial temperature of 50°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/min, and hold for 5 minutes.
  - Set the carrier gas (Helium) flow rate to 1 mL/min.
  - Set the mass spectrometer to scan in the range of 50-500 m/z.
  - Use electron ionization (EI) at 70 eV.
- Injection: Inject 1  $\mu$ L of the prepared sample into the GC-MS instrument.
- Data Acquisition: Acquire the mass spectrum of the eluting peak corresponding to **4-Bromo-2-chlorobenzotrifluoride**.
- Data Analysis: Identify the molecular ion peak ( $M^+$ ) in the mass spectrum. The m/z value of this peak corresponds to the molecular weight of the compound.

## Logical Relationship Diagram

The following diagram illustrates the logical relationship between the compound's identity and its fundamental physicochemical properties.



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Caption: Relationship between compound identity and its core properties.

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## References

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- 5. 4-Bromo-2-chlorobenzotrifluoride | C<sub>7</sub>H<sub>3</sub>BrClF<sub>3</sub> | CID 20269848 - PubChem [pubchem.ncbi.nlm.nih.gov]
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[<https://www.benchchem.com/product/b1287702#4-bromo-2-chlorobenzotrifluoride-molecular-weight>]

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